

Caloxanthone B: A Technical Guide to its Pharmacognosy and Phytochemistry

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Compound of Interest

Compound Name: Caloxanthone B

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Abstract

Caloxanthone B is a naturally occurring prenylated xanthone that has garnered significant scientific interest due to its diverse and potent biological activities. This technical document provides an in-depth overview of the pharmacognosy, phytochemistry, and pharmacology of **Caloxanthone B**. It details its natural sources, biosynthetic origins, and methods for its extraction, isolation, and characterization. Furthermore, this guide summarizes its key biological effects, particularly its cytotoxic properties, supported by quantitative data and an exploration of its mechanism of action. Detailed experimental protocols and visual diagrams of key processes are provided to support further research and development efforts.

Pharmacognosy

Natural Sources

Caloxanthone B is a secondary metabolite primarily found in plants of the genus *Calophyllum* (family Calophyllaceae). This genus comprises approximately 190 species of tropical evergreen trees.^[1] The compound has been successfully isolated from various parts of these plants, indicating a widespread distribution within the genus.

Key plant sources include:

- *Calophyllum inophyllum*: Isolated from the root bark and stem bark.^{[2][3]}

- Calophyllum calaba: A primary source of the compound.[4]
- Calophyllum depressinervosum: Isolated from the stem bark.[2]
- Calophyllum pressinervosum: Isolated from the stem bark.[5][6]
- Calophyllum blancoi: Isolated from the roots.[7]

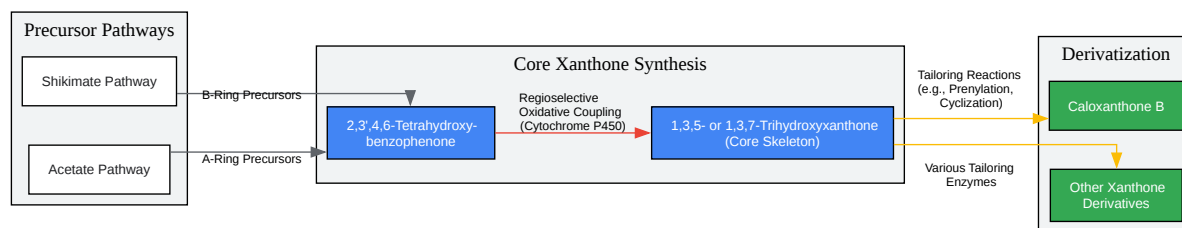
Ethnomedicinal Uses of Calophyllum Species

Plants from the Calophyllum genus have a rich history in traditional medicine across tropical regions. Various parts of these plants are used to treat a wide range of ailments including inflammation, infections, pain, rheumatism, skin diseases, and wounds.[1][2] The significant biological activities demonstrated by isolated phytochemicals like **Caloxanthone B** provide a scientific basis for these traditional applications.

Biosynthesis

The core structure of xanthones is a dibenzo- γ -pyrone scaffold (9H-xanthen-9-one). Their biosynthesis in plants is a complex process involving two primary metabolic pathways: the shikimate pathway and the acetate (malonyl-CoA) pathway.[8][9]

- Formation of Benzophenone Intermediate: The shikimate pathway provides precursors for the B-ring, while the acetate pathway provides precursors for the A-ring.[8][9] These pathways converge to form a key intermediate, 2,3',4,6-tetrahydroxybenzophenone.[8][9]
- Oxidative Cyclization: This benzophenone intermediate undergoes a regioselective intramolecular oxidative coupling reaction, catalyzed by a cytochrome P450 enzyme (benzophenone 3'-hydroxylase), to form the tricyclic xanthone core.[9]
- Tailoring Modifications: Following the formation of the basic xanthone skeleton, various "tailoring" enzymes introduce modifications such as prenylation, methylation, and glycosylation to create a diverse array of xanthone derivatives, including **Caloxanthone B**. [8] **Caloxanthone B** is characterized by the presence of a furan ring substituent.[1]



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Caption: Generalized biosynthetic pathway of **Caloxanthone B**.

Phytochemistry

Chemical Profile

- Chemical Name: 5-hydroxy-8-methoxy-2-methyl-2-(4-methyl-3-pentenyl)-2H,6H-pyrano[3,2-b]xanthen-6-one
- Molecular Formula: $C_{24}H_{26}O_6$ [4]
- Molecular Weight: 410.5 g/mol [4]
- Class: Prenylated Pyranoxanthone

Physicochemical Properties

Caloxanthone B is typically isolated as a yellow crystalline powder. Its phenolic structure contributes to its antioxidant properties. [4] The planar tricyclic xanthone core allows for potential interaction with various biological targets, including enzymes and DNA. [10]

Biological Activity and Pharmacology

Caloxanthone B exhibits a range of biological activities, with its cytotoxic and antioxidant effects being the most extensively studied.

Cytotoxic Activity

Caloxanthone B has demonstrated significant cytotoxic activity against several human cancer cell lines, showing particular potency against leukemia cells.[5][6][11] Research suggests that its mechanism of action involves the induction of apoptosis (programmed cell death) and the inhibition of cancer cell proliferation.[6] This is likely achieved through the modulation of specific signaling pathways and enzymes critical for cell cycle progression, such as cyclin-dependent kinases (CDKs).[6]

Antioxidant Activity

The mode of action for its antioxidant effects is attributed to its phenolic structure.[4] This allows **Caloxanthone B** to act as a free radical scavenger by donating hydrogen atoms to neutralize reactive oxygen species (ROS), thereby reducing oxidative stress.[4] Oxidative stress is implicated in the pathogenesis of numerous diseases, making the antioxidant properties of **Caloxanthone B** therapeutically relevant.[4]

Quantitative Biological Data

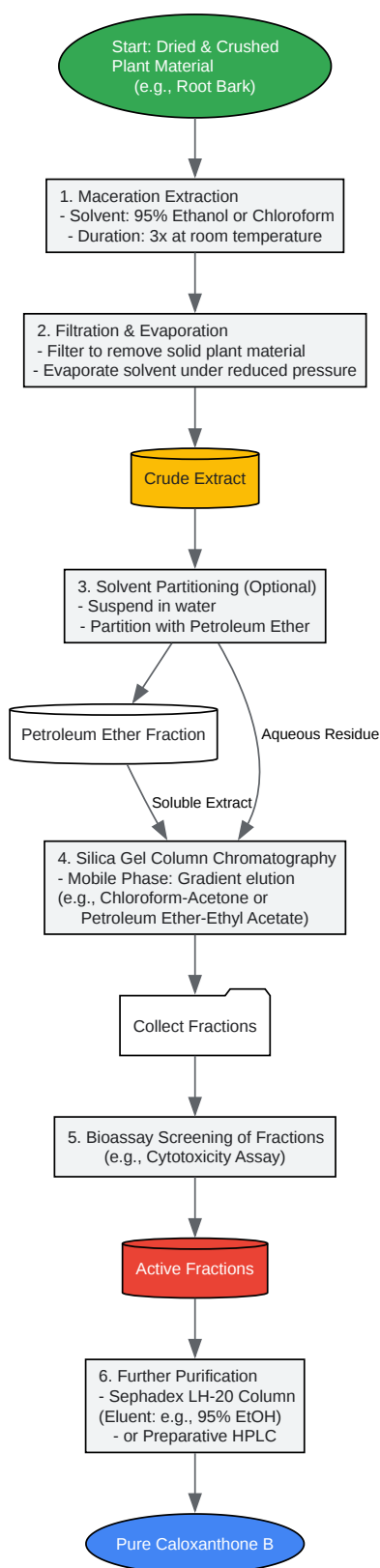
The cytotoxic potency of **Caloxanthone B** has been quantified in various studies. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of the effectiveness of a compound in inhibiting a specific biological or biochemical function.

Compound	Cell Line	Cell Type	IC ₅₀ Value	Reference
Caloxanthone B	K562	Chronic Myelogenous Leukemia	3.00 µM	[6]
Ananixanthone	K562	Chronic Myelogenous Leukemia	7.21 µM	[6]
Caloxanthone O	SGC-7901	Human Gastric Cancer	22.4 µg/mL	[12][13]

Experimental Protocols

Extraction and Isolation of Caloxanthone B

The following is a generalized protocol for the extraction and isolation of **Caloxanthone B** from plant material, based on methodologies reported in the literature.[\[12\]](#)[\[13\]](#)[\[14\]](#)



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